

H-L-Lys(4-N3-Z)-OH hydrochloride safety data sheet

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Compound of Interest

Compound Name: *H-L-Lys(4-N3-Z)-OH hydrochloride*

Cat. No.: *B15141867*

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Technical Guide: H-L-Lys(4-N3-Z)-OH Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a certified Safety Data Sheet (SDS). A comprehensive, publicly available SDS for **H-L-Lys(4-N3-Z)-OH hydrochloride** is not readily available. The information herein is compiled from supplier data and safety information for structurally related compounds. Always consult the specific SDS provided by the supplier before handling this chemical.

Chemical and Physical Properties

This section summarizes the key chemical and physical identifiers for **H-L-Lys(4-N3-Z)-OH hydrochloride**. The data is aggregated from various chemical suppliers.^{[1][2][3][4][5]}

Property	Value
CAS Number	2084913-49-3[1][2][3][4]
Molecular Formula	C14H20ClN5O4[2][3][4][5]
Molecular Weight	357.79 g/mol [2][5]
IUPAC Name	(2S)-2-amino-6-[(4-azidophenyl)methoxycarbonylamino]hexanoic acid;hydrochloride[5]
Synonyms	H-L-Lys(4-N3-Z)-OH HCl, H-Lys(Z(4-N3))-OH HCl, pAzZLys.HCl, H-Lys(Z-4-N3)-OH HCl, Nε-(p-azidobenzyloxycarbonyl) lysine hydrochloride[4][5]
Appearance	White to light yellow solid[5]
Purity	>96% to >98%[3][4]
Storage Temperature	2-8 °C[1][4][5][6]

Safety and Handling

The following table outlines the known safety and handling precautions for **H-L-Lys(4-N3-Z)-OH hydrochloride**, based on supplier information. Due to the lack of a specific SDS, general safe laboratory practices for handling chemical compounds of this nature are also included, drawing from safety data for L-Lysine hydrochloride.

Precaution	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, eye, and face protection.[7][8]
Engineering Controls	Ensure adequate ventilation. Use in a well-ventilated area.[7][9]
Handling	Avoid contact with skin, eyes, and clothing. Avoid dust formation. Do not ingest or inhale.[7][8]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place at 2-8°C.[1][4][5][6][7]
Incompatible Materials	Strong oxidizing agents.[7][9][10]
Fire Fighting	Use appropriate extinguishing media for surrounding fire. Wear self-contained breathing apparatus. Thermal decomposition may produce irritating gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride gas.[7][9]
First Aid (General)	Seek medical attention if symptoms occur.[7][8]
- Inhalation	Move to fresh air. If not breathing, give artificial respiration.[7][8]
- Skin Contact	Wash off with soap and plenty of water.[11]
- Eye Contact	Rinse cautiously with water for several minutes.[9]
- Ingestion	Do NOT induce vomiting. Rinse mouth and seek medical attention.[7][9]

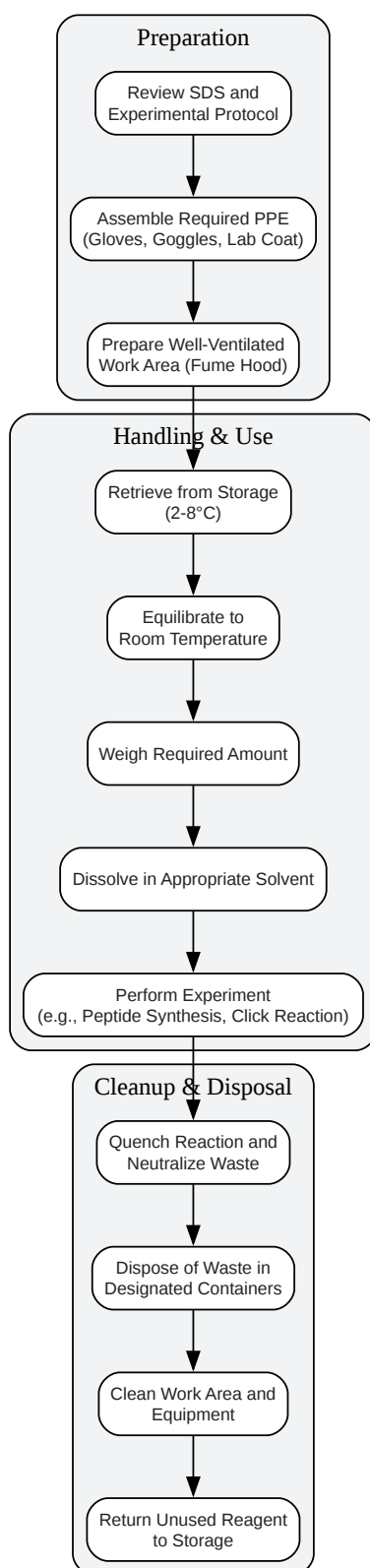
Experimental Applications and Workflows

H-L-Lys(4-N3-Z)-OH hydrochloride is a protected amino acid derivative used in peptide synthesis.[5] Its key feature is the azide (N3) group, which allows it to participate in "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) or

strain-promoted alkyne-azide cycloaddition (SPAAC).^{[12][13][14]} This enables the site-specific modification and functionalization of peptides and proteins, making it a valuable tool in chemical biology, drug discovery, and the development of antibody-drug conjugates (ADCs).^{[3][12][13]} It can be used as a photo-affinity reagent and an infrared probe.^{[12][15]}

General Laboratory Handling Workflow

The following diagram illustrates a standard workflow for handling a chemical reagent like **H-L-Lys(4-N3-Z)-OH hydrochloride** in a research setting.

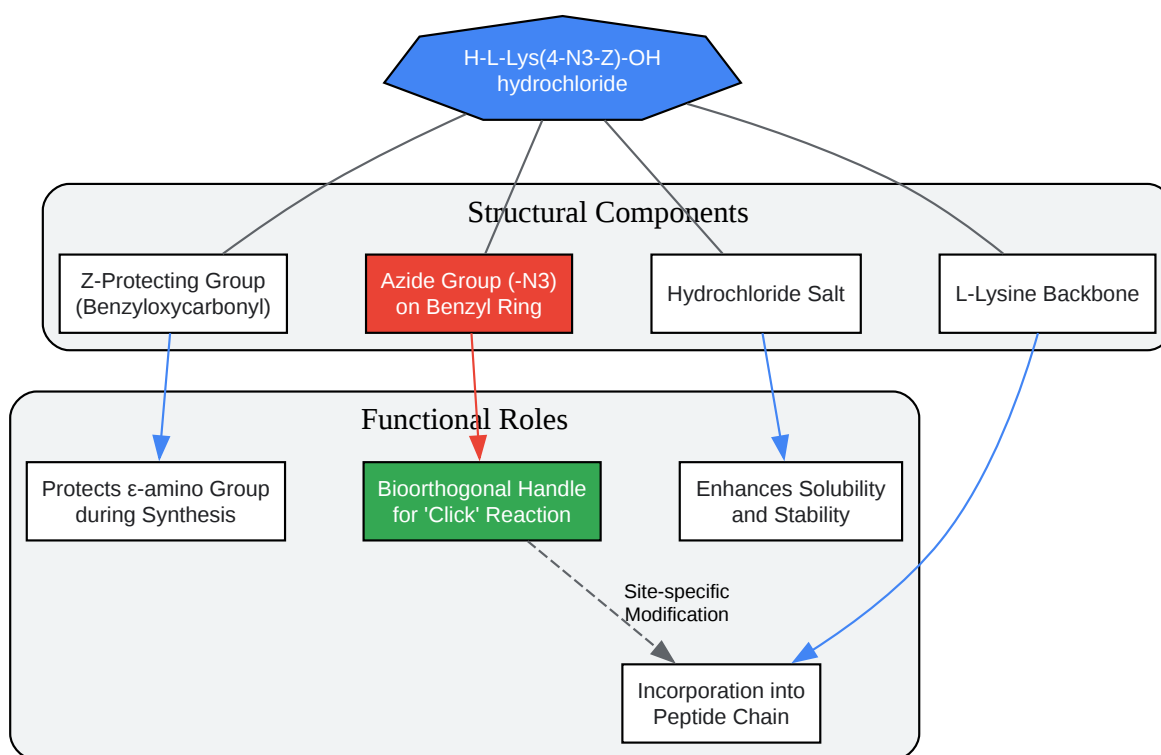


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Standard laboratory workflow for chemical handling.

Role in Click Chemistry

The structural components of **H-L-Lys(4-N3-Z)-OH hydrochloride** are logically related to its function as a tool for bioconjugation. The diagram below illustrates this relationship.



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